

methodology for scaling up 2-Chloroquinazolin-6-ol synthesis

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Compound of Interest

Compound Name: 2-Chloroquinazolin-6-ol

CAS No.: 1036755-97-1

Cat. No.: B8011876

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Application Note: Scalable Synthesis of **2-Chloroquinazolin-6-ol** – Process Optimization and Mechanistic Insights

Introduction and Strategic Importance

2-Chloroquinazolin-6-ol (CAS: 1036755-97-1) is a highly valued heterocyclic building block in medicinal chemistry. It is predominantly utilized in the synthesis of bicyclic aromatic compounds acting as [1](#) [1] for respiratory diseases (e.g., COPD, asthma), as well as [2](#) [2].

The unique substitution pattern of this intermediate—a reactive chlorine at the C2 position and a hydroxyl group at C6—enables orthogonal functionalization. However, translating discovery-scale syntheses to pilot-plant production presents significant challenges, particularly regarding regioselectivity during dechlorination and the safe handling of demethylation reagents. This guide outlines a robust, scalable methodology for producing **2-chloroquinazolin-6-ol**, emphasizing process safety, solvent substitution, and high-yielding isolation techniques.

Mechanistic Rationale & Scale-Up Strategy

The conventional synthetic route begins with 2-amino-5-methoxybenzoic acid, which is cyclized with urea and subsequently chlorinated with phosphorus oxychloride (POCl_3) to yield the upstream precursor, 2,4-dichloro-6-methoxyquinazoline. The critical scale-up challenges arise in the subsequent two steps:

Regioselective C4-Dechlorination: The reduction of the C4-chlorine must be highly selective over the C2-chlorine. The C4 position is inherently more electrophilic due to the α -effect of the adjacent pyrimidine nitrogen atoms. While palladium-catalyzed hydrogenation is common in discovery chemistry, it risks over-reduction to the des-chloro quinazoline on a large scale. Our scalable protocol employs Zinc powder in the presence of aqueous ammonium hydroxide. The zinc-mediated single-electron transfer (SET) selectively reduces the C4–Cl bond. For scale-up, we replace the discovery-scale solvent (chloroform) with dichloromethane (DCM) to comply with ICH Q3C guidelines for residual solvents.

Lewis Acid-Mediated Demethylation: Cleavage of the methyl ether to reveal the C6-hydroxyl group is typically achieved using boron tribromide (BBr_3). However, BBr_3 is a highly corrosive, fuming liquid that generates hazardous HBr gas upon quenching, making it entirely unsuitable for large-scale manufacturing. We substitute BBr_3 with anhydrous aluminum chloride (AlCl_3). AlCl_3 is a cost-effective, easily handled solid Lewis acid. The mechanism involves the coordination of aluminum to the methoxy oxygen, weakening the O–CH₃ bond, followed by nucleophilic attack by the chloride ion. To mitigate the formation of intractable aluminum hydroxide emulsions during the aqueous quench, a controlled acidic workup is implemented.

Quantitative Comparison of Scale-Up Parameters

Parameter	Discovery Scale (1 g)	Pilot Scale (1 kg)	Rationale / Impact
Reduction Solvent	Chloroform (CHCl ₃)	Dichloromethane (DCM)	DCM complies with ICH Q3C guidelines; reduces toxicity while maintaining biphasic solubility.
Demethylation Reagent	Boron Tribromide (BBr ₃)	Aluminum Chloride (AlCl ₃)	AlCl ₃ is a stable solid, eliminating the handling of fuming, highly corrosive BBr ₃ liquids.
Reaction Exotherm	Managed via small volume	Portion-wise AlCl ₃ addition	Prevents thermal runaway during Lewis acid coordination.
Workup Method	Direct aqueous extraction	1M HCl Quench & Filtration	Acidic quench prevents intractable Al(OH) ₃ emulsions; direct filtration improves yield.
Overall Yield	45 - 50%	68 - 72%	Optimized isolation and elimination of chromatographic purification maximizes throughput.

Step-by-Step Experimental Protocols

Protocol A: Regioselective Synthesis of 2-Chloro-6-methoxyquinazoline

This protocol is a self-validating system: successful regioselective reduction naturally partitions the organic product from the aqueous zinc salts during the biphasic workup.

- Charge: To a 10 L jacketed reactor, charge 2,4-dichloro-6-methoxyquinazoline (1.0 kg, 4.36 mol) and DCM (5.0 L).
- Buffer Addition: Add a solution of 9% aqueous NH_4OH in brine (5.0 L) and initiate vigorous biphasic stirring (300 rpm).
- Reduction: Portion-wise, add Zinc powder (855 g, 13.08 mol, 3.0 eq) over 30 minutes. Ensure the internal temperature remains below 35°C.
- Reaction: Heat the mixture to a gentle reflux (approx. 40°C) for 2–3 hours.
- In-Process Control (IPC) 1: Sample the organic layer for HPLC analysis. The reaction is deemed complete when the starting material is < 1.0%. Self-validation: The absence of the C4-chloro peak in LC-MS confirms absolute regioselectivity.
- Workup: Cool to 20°C. Filter the biphasic mixture through a pad of Celite to remove unreacted zinc salts. Wash the filter cake with DCM (2 x 1.0 L).
- Isolation: Separate the organic layer, wash with water (3.0 L), dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure. Crystallize the crude product from ethyl acetate/heptane to afford 2-chloro-6-methoxyquinazoline as a pale yellow solid.

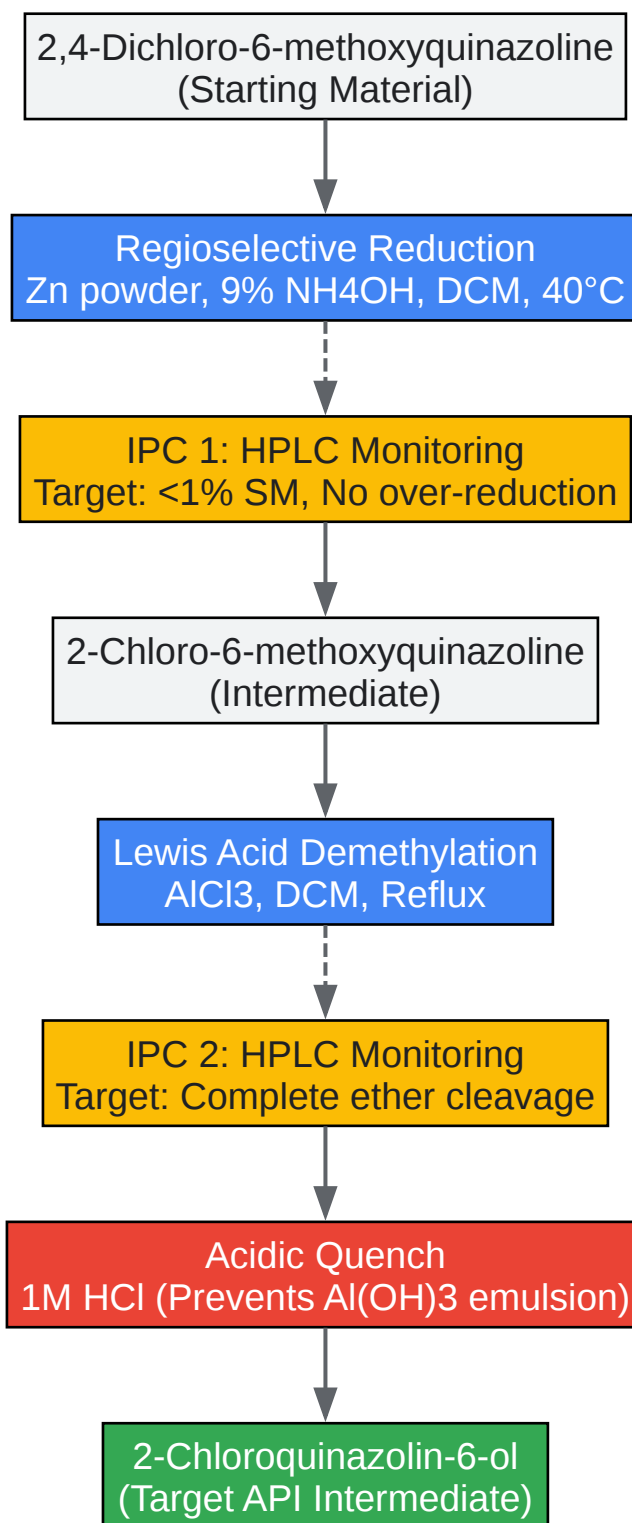
Protocol B: Demethylation to 2-Chloroquinazolin-6-ol

This protocol is a self-validating system: the successful cleavage of the ether and subsequent acidic quench results in the direct precipitation of the highly pure target API intermediate, eliminating the need for complex chromatography.

- Charge: To a dry 20 L glass-lined reactor under N_2 , charge 2-chloro-6-methoxyquinazoline (600 g, 3.08 mol) and anhydrous DCM (12.0 L).
- Lewis Acid Addition: Cool the solution to 0–5°C. Carefully add anhydrous AlCl_3 (1.23 kg, 9.24 mol, 3.0 eq) in four equal portions to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature, then heat to reflux (40°C) for 12 hours.

- IPC 2: Monitor by HPLC. Complete conversion is indicated by the disappearance of the methoxy peak and the emergence of the more polar hydroxyl product.
- Quench (Critical Step): Cool the reactor to 0°C. Slowly transfer the reaction mixture into a vigorously stirred quench vessel containing ice-cold 1M HCl (15.0 L). Causality: The acidic quench prevents the precipitation of gelatinous $\text{Al}(\text{OH})_3$, keeping the aluminum species water-soluble while the product crashes out.
- Isolation: Filter the resulting precipitated solid, wash extensively with water until the filtrate is pH neutral, and dry in a vacuum oven at 50°C to yield **2-chloroquinazolin-6-ol**.

Process Visualization



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Synthetic workflow and IPC checkpoints for **2-chloroquinazolin-6-ol** scale-up.

References

- Title: Novel substituted bicyclic aromatic compounds as s-nitrosogluthione reductase inhibitors (U.S. Patent No. 8,785,643)
- Title: Biaryltriazole inhibitors of macrophage migration inhibitory factor (U.S. Patent Application 2018/0179176 A1)

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Sources

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- [2. US20180179176A1 - Biaryltriazole inhibitors of macrophage migration inhibitory factor - Google Patents](#) [patents.google.com]
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